

Personal protective equipment for handling 4-Octyne

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Compound of Interest

Compound Name: 4-Octyne

Cat. No.: B155765

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Essential Safety and Handling Guide for 4-Octyne

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **4-Octyne** (CAS 1942-45-6), a flammable and hazardous alkyne. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Hazard Identification and Physical Properties

4-Octyne is a flammable liquid and vapor that poses several health risks. It can cause serious eye and skin irritation, may lead to respiratory irritation, and can be fatal if swallowed and enters the airways due to aspiration toxicity^{[1][2][3][4]}. Understanding its physical properties is crucial for safe handling.

Table 1: Physical and Chemical Properties of **4-Octyne**

Property	Value	References
Molecular Formula	C ₈ H ₁₄	[2][5][6]
Molecular Weight	110.20 g/mol	[2][5]
Appearance	Colorless liquid	[5][6]
Boiling Point	131-132 °C	[5][7]
Melting Point	-103 °C	[7]
Flash Point	29 °C (84.2 °F) [closed cup]	[7][8]
Density	0.751 g/mL at 25 °C	[5][7]
Vapor Pressure	35 mmHg at 37.7 °C	[7]
Water Solubility	Sparingly soluble	[3][6][8]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to ensure personal safety when handling **4-Octyne**. All PPE should be selected based on its chemical resistance to this specific compound.

Table 2: Required Personal Protective Equipment for Handling **4-Octyne**

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Chemical Splash Goggles & Face Shield	Must be ANSI Z87.1 compliant. A face shield should be worn over goggles.[9]	Protects against chemical splashes and potential explosions.[9]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended.[9] Always check the manufacturer's chemical resistance guide.	Prevents skin contact, irritation, and absorption.[1][9]
Body Protection	Flame-Resistant Laboratory Coat	Nomex® or equivalent flame-retardant, antistatic protective clothing.[9][10]	Protects against fire hazards and chemical splashes.[9][10]
Respiratory Protection	Air-Purifying Respirator	Required when working outside a fume hood or in poorly ventilated areas. Use a respirator with Type ABEK (EN14387) organic vapor cartridges.[7][9]	Protects against inhalation of harmful vapors which may cause respiratory irritation.[2][3][4]

Detailed Handling and Storage Protocol

Adherence to proper handling and storage procedures is critical to prevent accidents and exposure.

Experimental Workflow: Safe Handling of 4-Octyne

- Preparation:
 - Ensure a certified chemical fume hood is fully operational before starting any work.

- Verify that an appropriate fire extinguisher (e.g., dry powder, foam, or carbon dioxide) and a safety shower/eyewash station are readily accessible.
- Gather all necessary equipment, and ground and bond all containers and receiving equipment to prevent static discharge[3][9].
- Don all required PPE as specified in Table 2.
- Dispensing and Use:
 - Conduct all manipulations of **4-Octyne** inside the chemical fume hood.
 - Use only spark-proof and explosion-proof tools and equipment[1][11].
 - Keep the container tightly closed when not in active use[1][11].
 - Avoid breathing vapors or mists[1][3][4].
 - Prevent contact with skin and eyes[1].
- Storage:
 - Store **4-Octyne** in a designated flammables storage cabinet[1].
 - The storage area should be cool, dry, and well-ventilated[1][10][11].
 - Keep containers away from heat, sparks, open flames, and other ignition sources[1][3][4][10][11].
 - Incompatible materials, such as oxidizing agents, should be stored separately[1].
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling[1][3].
 - Decontaminate the work area and any equipment used.
 - Properly remove and dispose of contaminated PPE.

Emergency and First Aid Procedures

Immediate action is required in case of exposure or a spill.

Table 3: First Aid Measures for **4-Octyne** Exposure

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention. [1]
Skin Contact	Take off all contaminated clothing and shoes at once. Rinse the affected skin area with plenty of water. Get medical attention if irritation develops. [1]
Inhalation	Move the individual to fresh air. If the person is not breathing, provide artificial respiration. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Call a physician or poison control center immediately. [1]

Spill Response:

- **Small Spills:** In a fume hood, absorb the spill with an inert material (e.g., sand, vermiculite). Collect the material into a sealed, properly labeled container for hazardous waste disposal.
- **Large Spills:** Evacuate the laboratory immediately and alert others. Close the doors to the affected area and contact your institution's emergency response team.

Disposal Plan

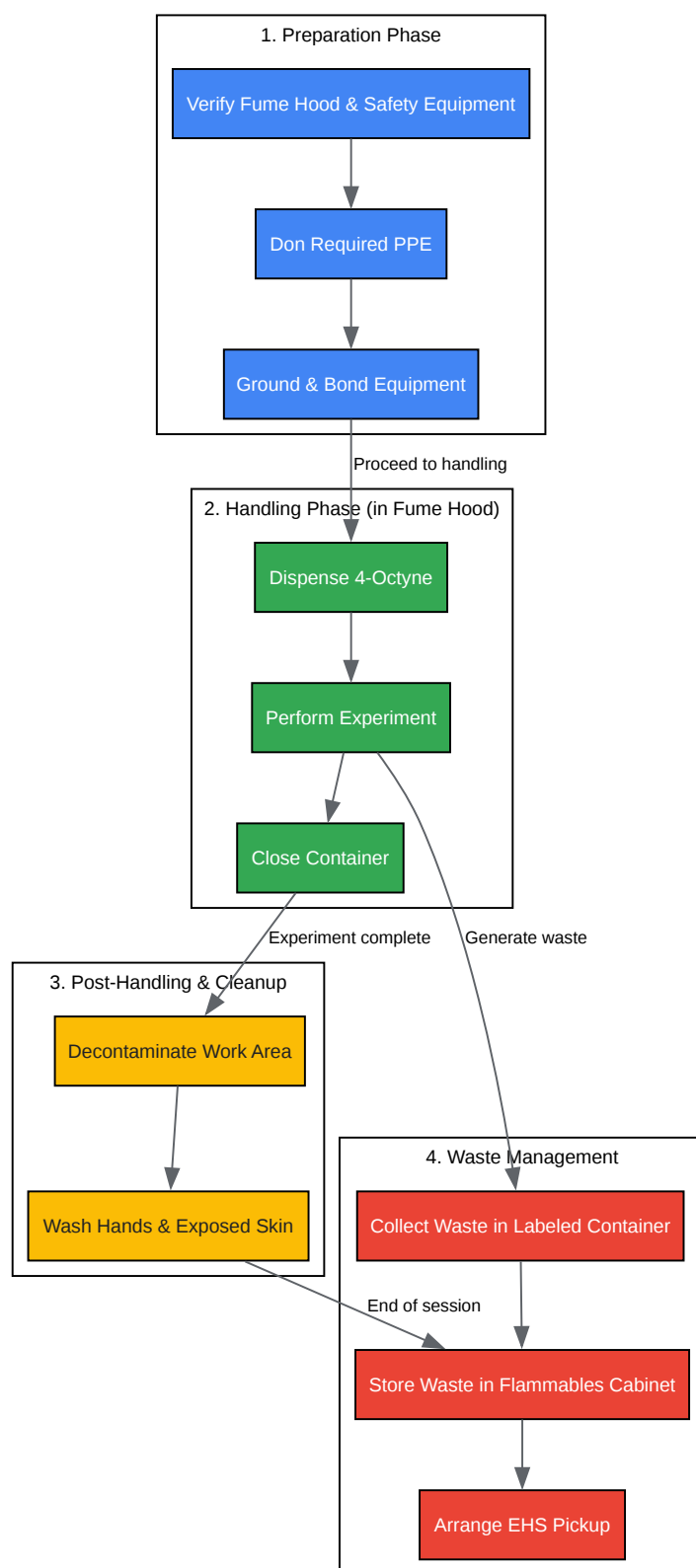
Chemical waste must be managed according to institutional and regulatory guidelines.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect all waste containing **4-Octyne**, including contaminated consumables, in a designated and compatible hazardous waste container for flammable liquids[9]. The container should be clearly labeled.
 - Do not mix **4-Octyne** waste with other waste streams, especially incompatible materials like oxidizers[9].
- Container Management:
 - Keep the waste container securely sealed when not in use[12].
 - Do not fill liquid waste containers beyond 75-90% capacity to allow for vapor expansion[13][14].
 - Store the waste container in a designated secondary containment area within a flammables cabinet, away from ignition sources.
- Final Disposal:
 - Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) department.
 - All chemical waste must be disposed of through a licensed hazardous waste disposal company in accordance with local, regional, and national regulations[10][15]. Do not pour down the drain[12].

Process Visualization

The following diagram illustrates the standard workflow for safely handling and disposing of **4-Octyne**.



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Caption: Workflow for Safe Handling and Disposal of **4-Octyne**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Octyne]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155765#personal-protective-equipment-for-handling-4-octyne]

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